Physicochemical Properties of 8-Chloro-4-methylquinolin-2(3H)-one

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Compound of Interest

Compound Name:	*8-Chloro-4-methylquinolin-2(3H)-one*
Cat. No.:	*B12358103*

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Executive Summary

8-Chloro-4-methylquinolin-2(3H)-one (CAS: 54904-38-0), more formally recognized in its predominant tautomeric form as 8-chloro-4-methylquinolin-2(1H)-one or 8-chloro-4-methylcarbostyril, is a critical heterocyclic scaffold in medicinal chemistry. It serves as a versatile intermediate for the synthesis of functionalized quinolines, particularly in the development of antibacterial agents, N-methyl-D-aspartate (NMDA) receptor antagonists, and anti-ulcerative compounds. This guide provides a rigorous analysis of its physicochemical properties, synthetic pathways, and spectral characteristics to support researchers in drug discovery and process chemistry.

Molecular Identity & Structural Analysis

The compound exists in a tautomeric equilibrium between the lactam (2-quinolone) and lactim (2-hydroxyquinoline) forms. In the solid state and in polar solvents, the lactam (amide) form predominates due to the stability of the amide resonance and intermolecular hydrogen bonding.

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Attribute	Detail
IUPAC Name	8-Chloro-4-methylquinolin-2(1H)-one
Common Names	8-Chloro-4-methylcarbostyril; 8-Chloro-2-hydroxy-4-methylquinoline (tautomer)
CAS Registry Number	54904-38-0
Molecular Formula	$C_{10}H_8ClNO$
Molecular Weight	193.63 g/mol
SMILES	CC1=C(NC2=C1C=CC=C2Cl)O (Lactim) / CC1=CC(=O)NC2=C1C=CC=C2Cl (Lactam)
Structural Features	8-Chloro: Induces steric bulk near the nitrogen; modulates lipophilicity.4-Methyl: Electron-donating group; blocks the 4-position from nucleophilic attack.2-Carbonyl: Site of tautomerism; weak H-bond acceptor.[1][2][3][4][5][6][7][8]

Tautomeric Equilibrium

The "2(3H)-one" nomenclature implies a keto-form with a CH_2 at position 3, but the aromatic 2(1H)-one (carbostyril) is the thermodynamically favored species.

- Lactam (Preferred): Dominant in polar media (DMSO, MeOH) and solid state.
- Lactim (Minor): Accessible for O-alkylation reactions under specific basic conditions.

Physicochemical Profile

The following data synthesizes experimental observations and high-confidence computed values for the carbostyril class.

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Property	Value / Range	Context & Notes
Physical State	Crystalline Solid	Typically white to off-white needles or powder.
Melting Point	> 200°C (Predicted)	Exact experimental MP for this specific isomer is rarely reported in open literature, but 4-methylcarbostyril melts at 222-224°C. The 8-Cl substituent typically elevates MP due to increased molecular weight and packing interactions.
Solubility (Water)	Insoluble	< 0.1 mg/mL. High lattice energy prevents aqueous solvation.
Solubility (Organic)	Soluble	DMSO, DMF, hot Ethanol, Acetic Acid. Sparingly soluble in Dichloromethane.
LogP (Lipophilicity)	2.49 (Computed)	The 8-chloro group increases lipophilicity compared to the parent carbostyril (LogP ~1.6).
pKa (Acidic)	~11.0 (NH)	Weak acid; deprotonation requires strong bases (e.g., NaH, K_2CO_3).
pKa (Basic)	-0.7 (Carbonyl O)	Very weak base; protonation occurs only in concentrated mineral acids.
H-Bond Donors	1 (NH)	Facilitates dimerization in crystal lattice.
H-Bond Acceptors	1 (C=O)	Weak acceptor.

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Synthesis & Manufacturing

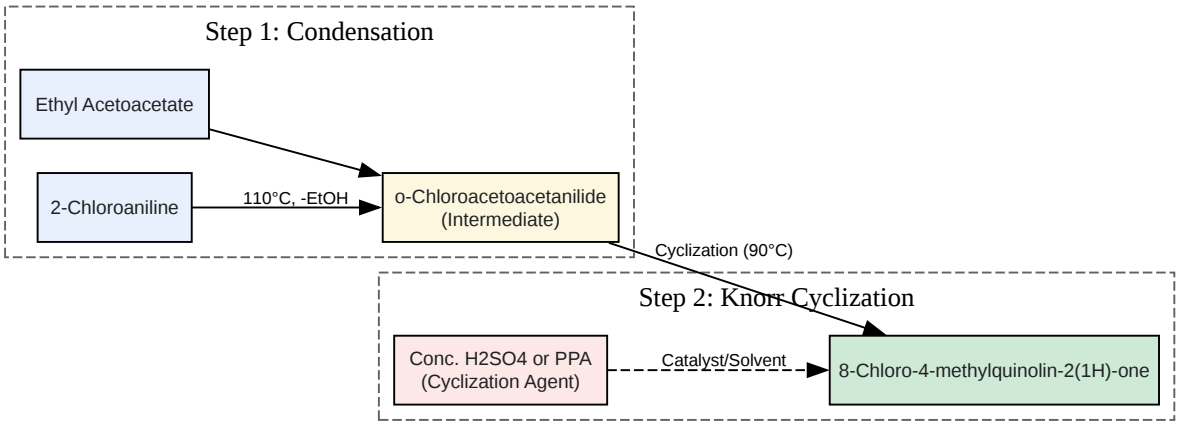
The industrial standard for synthesizing 8-Chloro-4-methylquinolin-2(1H)-one is the Knorr Quinoline Synthesis. This robust pathway involves the condensation of an aniline with a

-keto ester, followed by acid-mediated cyclization.

Experimental Protocol (Knorr Method)

- Condensation: React 2-chloroaniline (1.0 eq) with ethyl acetoacetate (1.1 eq) at 110-120°C. Continuously distill off ethanol to drive the equilibrium.
  - Intermediate:o-Chloroacetoacetanilide (Solid, MP ~106-108°C).
- Cyclization: Add the intermediate portion-wise to concentrated Sulfuric Acid (H_2SO_4) or Polyphosphoric Acid (PPA) at 90-100°C. Stir for 1-2 hours.
  - Mechanism:[9] Intramolecular electrophilic aromatic substitution.
- Work-up: Pour the reaction mixture onto crushed ice. The product precipitates as a solid.[10] Filter, wash with water to remove acid, and recrystallize from Ethanol/DMF.

Synthetic Pathway Diagram



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Caption: Step-wise Knorr synthesis pathway transforming 2-chloroaniline into the target quinolone scaffold.

Spectral Characterization

Accurate identification requires analysis of the unique spectral signatures provided by the 8-chloro and 4-methyl substituents.

Nuclear Magnetic Resonance (NMR)[10][11][12][13]

- Solvent: DMSO-d_6 (Standard for carbostyrils due to solubility).
- ^{1}H NMR (400 MHz):
  - 11.5 ppm (s, 1H): Broad singlet for the Lactam NH. Disappears on D_2O shake.
  - 7.6 - 7.2 ppm (m, 3H): Aromatic protons (H5, H6, H7). The 8-Cl group deshields H7 slightly.
  - 6.45 ppm (s, 1H): Characteristic singlet for the olefinic H3 proton.
  - 2.45 ppm (s, 3H): Methyl group at C4. (Allylic coupling may be observed).[11]
- ^{13}C NMR:
  - Carbonyl (C2): ~161-163 ppm.
  - C4 (Methyl-bearing): ~145-148 ppm.
  - C8 (Cl-bearing): ~120-122 ppm (Upfield shift due to steric/ortho effect relative to unsubstituted).

Infrared Spectroscopy (FT-IR)

- 3200 - 2800 cm^{-1}: Broad N-H stretch (indicative of lactam dimers).
- 1660 - 1680 cm^{-1}: Strong C=O stretch (Amide I band).

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- 1600 cm^{-1}: C=C aromatic skeletal vibrations.
- 750 - 800 cm^{-1}: C-Cl stretch.

Mass Spectrometry (MS)[12]

- Ionization: ESI+ or EI.
- Molecular Ion (M+): m/z 193 (^{35}Cl) and 195 (^{37}Cl) in a 3:1 ratio.
- Fragmentation: Loss of CO (M-28) is common in quinolones, followed by loss of Cl.

Reactivity & Applications

Key Reaction Centers

- Nitrogen (N1):
  - Alkylation: Reacts with alkyl halides (e.g., MeI, Benzyl bromide) in the presence of bases (K_2CO_3/DMF) to form N-alkylated quinolones.
- Oxygen (O-Alkylation):
  - Under specific conditions (Ag_2CO_3 or O-silylation), the lactim form reacts to yield 2-alkoxyquinolines.
- C2 Position (Aromatization):
  - Reaction with $POCl_3$ (Phosphorus Oxychloride) converts the carbonyl to a chlorine, yielding 2,8-dichloro-4-methylquinoline. This is a crucial step for introducing nucleophiles (amines, alkoxides) at the 2-position.

Drug Development Utility

- Antibacterial Agents: The 8-chloro-4-methyl motif mimics portions of the fluoroquinolone pharmacophore.
- Receptor Modulators: Used as a core scaffold for synthesizing antagonists for NMDA receptors (glycine site).

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- Fragment-Based Design: The rigid, planar structure with defined H-bond vectors makes it an ideal fragment for crystallographic screening.

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